

Personal protective equipment for handling Molybdenum(6+) tetracosahydrate

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Compound of Interest

Compound Name: Molybdenum(6+) tetracosahydrate

Cat. No.: B087525

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Essential Safety and Handling Guide for Molybdenum(6+) Tetracosahydrate

This guide provides critical safety and logistical information for laboratory professionals handling **Molybdenum(6+) tetracosahydrate**. Adherence to these procedures is essential for ensuring personal safety and proper disposal.

Hazard Identification and Exposure Limits

Molybdenum(6+) tetracosahydrate is classified as an irritant.[1] It is crucial to minimize exposure to dust and fumes. The permissible exposure limit (PEL) for molybdenum compounds is 5.0 mg/m³ as Mo.[1]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Molybdenum(6+) tetracosahydrate** to prevent skin and eye contact, inhalation, and ingestion.

PPE Category	Item	Specifications
Eye Protection	Safety Glasses	Must have side-shields.
Goggles	Required when there is a risk of splashing.	
Hand Protection	Gloves	Chemically compatible gloves. Inspect for tears or holes before use.
Body Protection	Lab Coat	Long-sleeved to protect skin.
Respiratory Protection	Respirator	A NIOSH/MSHA approved respirator is necessary if dust is generated and exposure limits may be exceeded.

Safe Handling and Operational Protocol

Follow these steps to ensure safe handling during experimental procedures:

- Engineering Controls: Always handle **Molybdenum(6+) tetracosahydrate** within a certified chemical fume hood to minimize inhalation exposure.
- Avoid Dust Formation: Handle the compound gently to avoid generating dust.
- Personal Hygiene: Wash hands thoroughly after handling and before leaving the laboratory. Do not eat, drink, or smoke in areas where the chemical is handled or stored.
- Spill Management: In the event of a spill, avoid creating dust. Use wet clean-up methods or a vacuum with a HEPA filter. Clean-up personnel must wear appropriate PPE.

Disposal Plan

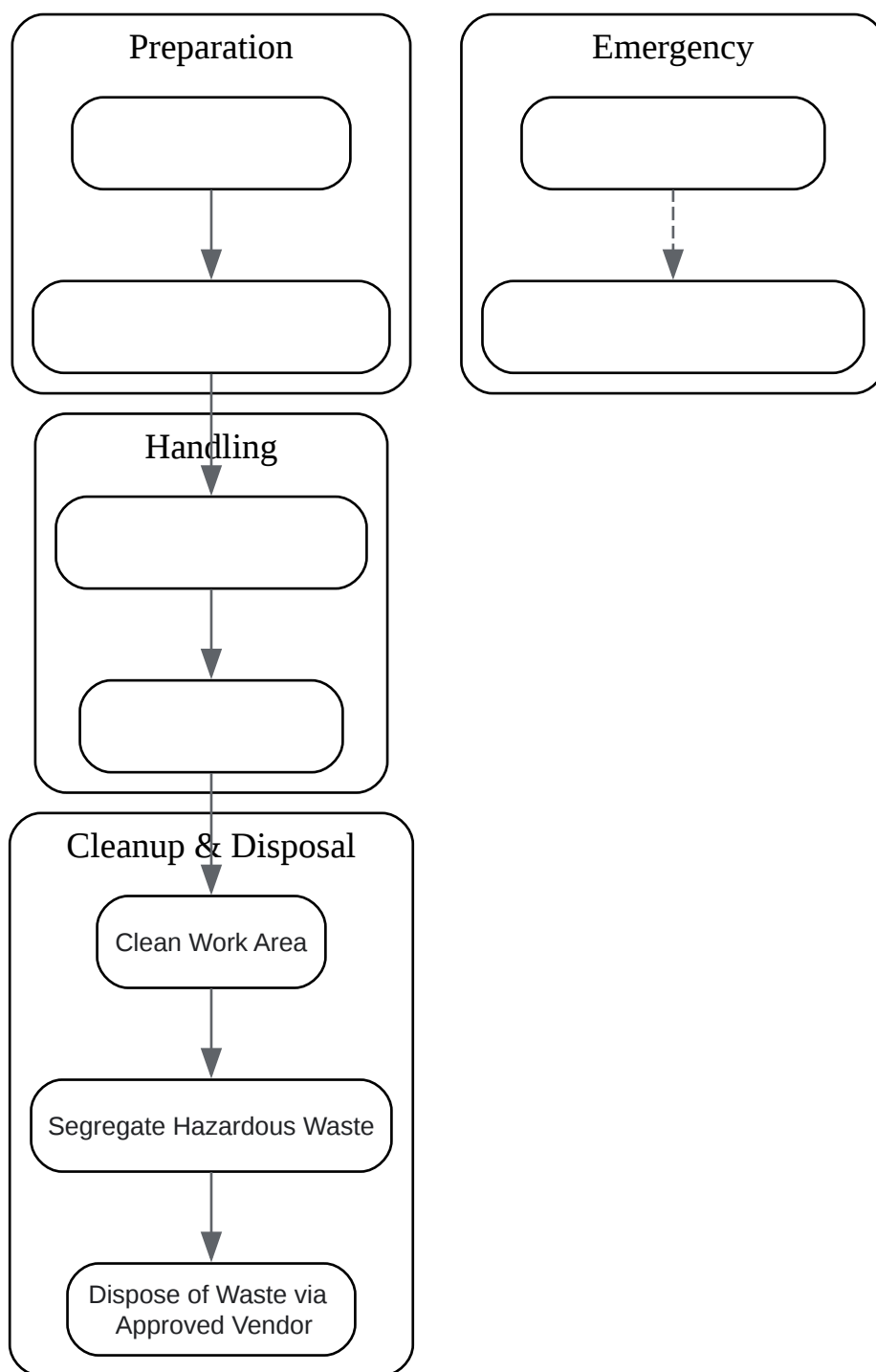
All waste containing **Molybdenum(6+) tetracosahydrate** must be treated as hazardous waste.

- Waste Collection: Collect all solid waste in a clearly labeled, sealed container.

- Disposal: Dispose of the waste through an approved hazardous waste disposal facility. Do not dispose of it in regular trash or down the drain.

Experimental Workflow

The following diagram illustrates the standard operating procedure for safely handling **Molybdenum(6+) tetracosahydrate** from preparation to disposal.



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Caption: Workflow for Safe Handling of **Molybdenum(6+) Tetracosahydrate**.

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References

- 1. pubchem.ncbi.nlm.nih.gov [pubchem.ncbi.nlm.nih.gov]
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